

Personal protective equipment for handling AkaLumine

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Compound of Interest

Compound Name: **AkaLumine**

Cat. No.: **B14012995**

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Essential Safety and Handling Guide for AkaLumine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **AkaLumine**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **AkaLumine** hydrochloride (**AkaLumine-HCl**).

Parameter	Value	Citations
Chemical Formula	<chem>C16H19ClN2O2S</chem>	[1]
Molecular Weight	338.85 g/mol	[1] [2]
Appearance	Dark reddish purple to black crystalline powder or paste	[3]
Storage Temperature	-20°C or -80°C, protected from light	[4]
Solubility	Soluble in waterless DMSO or ultra-pure water	
In Vitro Concentration	1-250 µM	
In Vivo Concentration	0.5-33 mM (intraperitoneal injection)	
Luminescence Peak	~677 nm	

Personal Protective Equipment (PPE)

While **AkaLumine**-HCl is not classified as a hazardous substance or mixture under OSHA HCS, standard laboratory precautions should always be observed. The following PPE is mandatory when handling **AkaLumine**:

- Eye Protection: Use appropriate safety glasses.
- Hand Protection: Wear appropriate chemical-resistant gloves (minimum standard BS EN 374:2003). Gloves should be inspected before use and hands should be washed thoroughly after handling.
- Body Protection: A laboratory coat or other appropriate protective clothing should be worn.
- Respiratory Protection: If there is a risk of inhaling dust or aerosols, use a respirator in a well-ventilated area, preferably a chemical fume hood.

Step-by-Step Handling Protocol

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the product at -20°C or -80°C in a tightly sealed container, protected from light and moisture.

2. Preparation of Stock Solutions:

- All handling of the solid compound should be performed in a chemical fume hood to avoid inhalation of dust.
- To prepare a stock solution, dissolve **AkaLumine-HCl** in waterless DMSO or ultra-pure water. For example, a 10 mM stock solution can be made by dissolving 3.39 mg of **AkaLumine-HCl** in 1 mL of solvent.
- Ensure the solution is thoroughly mixed before use.

3. Preparation of Working Solutions:

- Dilute the stock solution to the desired working concentration (e.g., 1-100 μ M for cell-based assays) using an appropriate buffer like PBS or serum-free cell culture medium.
- Protect the working solution from light to prevent degradation.

4. Use in Experiments:

- When adding **AkaLumine** to cells or administering it to animals, continue to use appropriate PPE.
- For in vitro assays, add the **AkaLumine** working solution to the cells and analyze using a bioluminescence imaging system.
- For in vivo studies, administer the prepared solution to the animal (e.g., via intraperitoneal injection) and proceed with imaging.

Experimental Protocol: In Vitro Bioluminescence Assay

This protocol provides a general procedure for an in vitro cell-based bioluminescence assay using **AkaLumine**.

1. Cell Preparation:

- Culture cells expressing a luciferase reporter (e.g., Akaluc) in a 96-well plate.
- Disperse and suspend the cells in 100 μ L of PBS at a density of 2×10^5 cells per well.

2. Reagent Preparation:

- Prepare a fresh working solution of **AkaLumine**-HCl at the desired concentration (e.g., 100 μ M) in an appropriate buffer.
- Prepare a 5 mM solution of ATP-magnesium.

3. Luminescence Measurement:

- Add the **AkaLumine**-HCl working solution and the ATP-magnesium solution to the cells in the 96-well plate.
- Immediately place the plate in a bioluminescence imaging system for analysis.
- Acquire images at various time points to determine the peak signal. For in vitro assays with 250 μ M **AkaLumine**, measurements can be taken every 1-2 minutes starting 2-3 minutes after substrate addition.

Disposal Plan

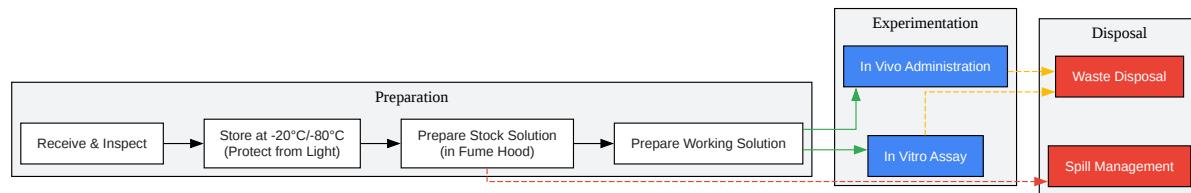
Proper disposal of **AkaLumine** and associated waste is crucial to maintain a safe laboratory environment.

- Spill Management: In case of a spill, cover the spillage with a suitable absorbent material. Sweep up the material, place it in an appropriate container, and hold it for proper disposal. Do not let the product enter drains.

- Waste Disposal: Dispose of unused **AkaLumine**, contaminated materials (e.g., pipette tips, gloves), and solutions in accordance with local, state, and federal regulations. It is recommended to dispose of the chemical waste through an approved waste disposal plant.

Visualization of Handling Workflow

The following diagram illustrates the standard workflow for safely handling **AkaLumine** in a laboratory setting.



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Caption: Workflow for safe handling of **AkaLumine** from receipt to disposal.

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- 3. 1176235-08-7(no salt) · Aka Lumine n-Hydrochloride · 012-26701 · 012-26706 · 018-26703 · 016-26704[Detail Information] | [Life Science]|Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
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